

Demeton-S-d10 CAS number and molecular weight

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Compound of Interest

Compound Name: Demeton-S-d10

Cat. No.: B15553653

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Technical Guide: Demeton-S-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Demeton-S-d10**, a deuterated analog of the organophosphate insecticide Demeton-S. This document summarizes its key chemical properties and provides context for its use in scientific research.

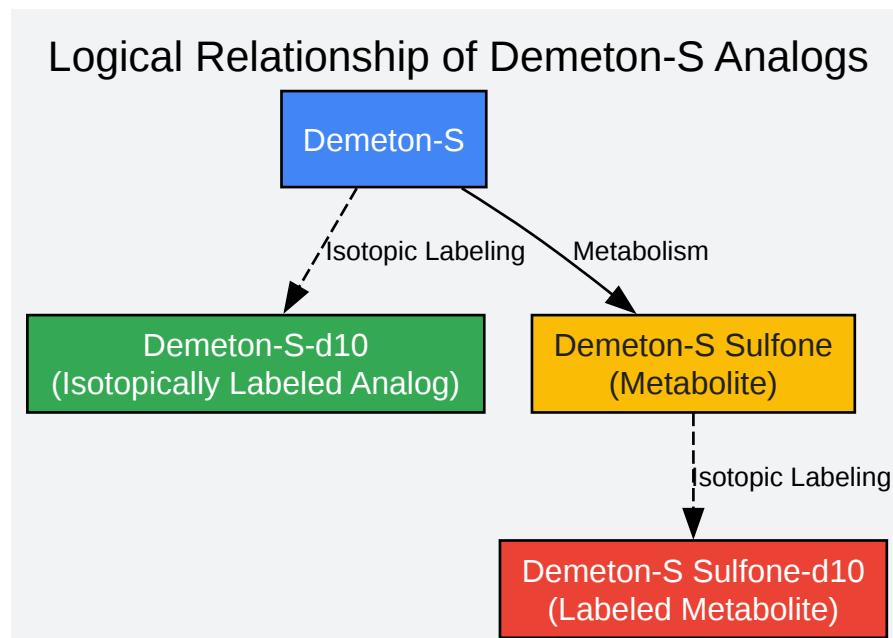
Core Chemical Data

The stable isotope-labeled **Demeton-S-d10** is a critical tool in analytical and metabolic studies, allowing for its differentiation from the parent compound in complex matrices.

Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Unlabelled CAS Number
Demeton-S-d10	Not explicitly provided; associated with unlabelled CAS	Not explicitly provided	268.4[1]	126-75-0[1]
Demeton-S	126-75-0[2][3]	C ₈ H ₁₉ O ₃ PS ₂ [2]	258.34	N/A
Demeton-S Sulfone-d10	Not explicitly provided	C ₈ H ₉ D ₁₀ O ₅ PS ₂	300.4	N/A

Logical Relationship of Demeton-S and its Analogs

The following diagram illustrates the relationship between Demeton-S, its metabolite, and their deuterated forms, which are often used as internal standards in analytical testing.



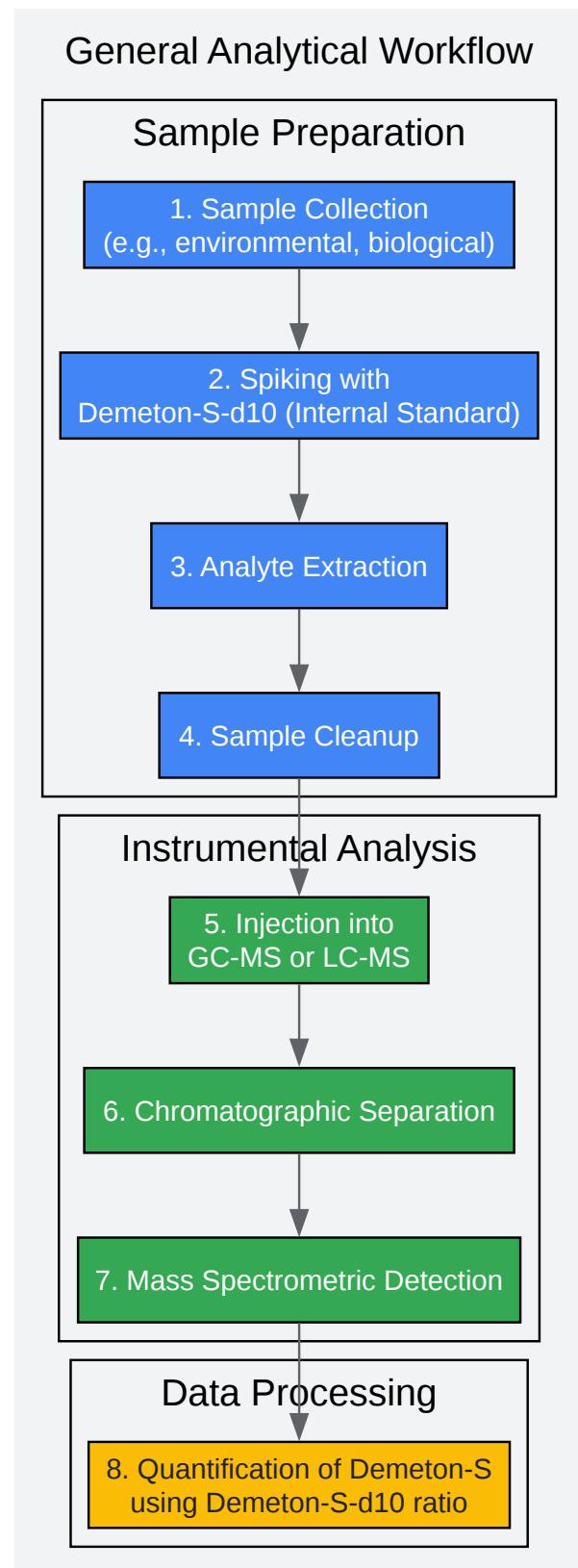
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Caption: Relationship between Demeton-S and its deuterated and metabolized forms.

Experimental Protocols

Due to the nature of the available data, specific experimental protocols for **Demeton-S-d10** are not detailed in the search results. However, its primary application is as an internal standard in analytical methods, such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS), for the quantification of Demeton-S in various samples.

A general workflow for such an analysis would be as follows:



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Caption: A typical workflow for the analysis of Demeton-S using a deuterated internal standard.

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References

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